

Hesperetin 7-O-glucoside chemical structure and properties

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Compound of Interest

Compound Name: *Hesperetin 7-O-glucoside*

Cat. No.: *B135788*

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Hesperetin 7-O-glucoside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hesperetin 7-O-glucoside, a flavonoid monoglucoside, is a naturally occurring compound found predominantly in citrus fruits. As a glucoside of hesperetin, it exhibits a range of biological activities that have garnered significant interest within the scientific community. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **Hesperetin 7-O-glucoside**, tailored for researchers and professionals in drug development.

Chemical Structure and Identification

Hesperetin 7-O-glucoside is structurally characterized by a flavanone backbone (hesperetin) linked to a glucose molecule at the 7-position via an O-glycosidic bond.

Identifier	Value
IUPAC Name	(2S)-5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2,3-dihydrochromen-4-one[1]
SMILES	<chem>COC1=C(C=C(C=C1)[C@@H]2CC(=O)C3=C(C=C(C=C3O2)O[C@H]4--INVALID-LINK--CO)O)O">C@@HO)O)O</chem> [1]
InChI Key	ADSYMQORONDIDD-ZJHVPRRPSA-N[1]
Molecular Formula	C ₂₂ H ₂₄ O ₁₁ [1]
CAS Number	31712-49-9[1]

Physicochemical and Spectroscopic Properties

A summary of the key physicochemical and spectroscopic properties of **Hesperetin 7-O-glucoside** is presented below.

Table 1: Physicochemical Properties of **Hesperetin 7-O-glucoside**

Property	Value	Source
Molecular Weight	464.42 g/mol	[2]
Melting Point	206-207 °C	[3]
Boiling Point (Predicted)	807.1 ± 65.0 °C	[3]
pKa (Predicted)	7.16 ± 0.40	[3]
Solubility	Soluble in DMSO (25 mg/mL), DMF (5 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Enhanced solubility in 10% ethanol compared to hesperidin and hesperetin.	[4][5][6]
Appearance	White to off-white powder	[3]
UV λmax	286 nm	[6]

Table 2: Spectroscopic Data for **Hesperetin 7-O-glucoside**

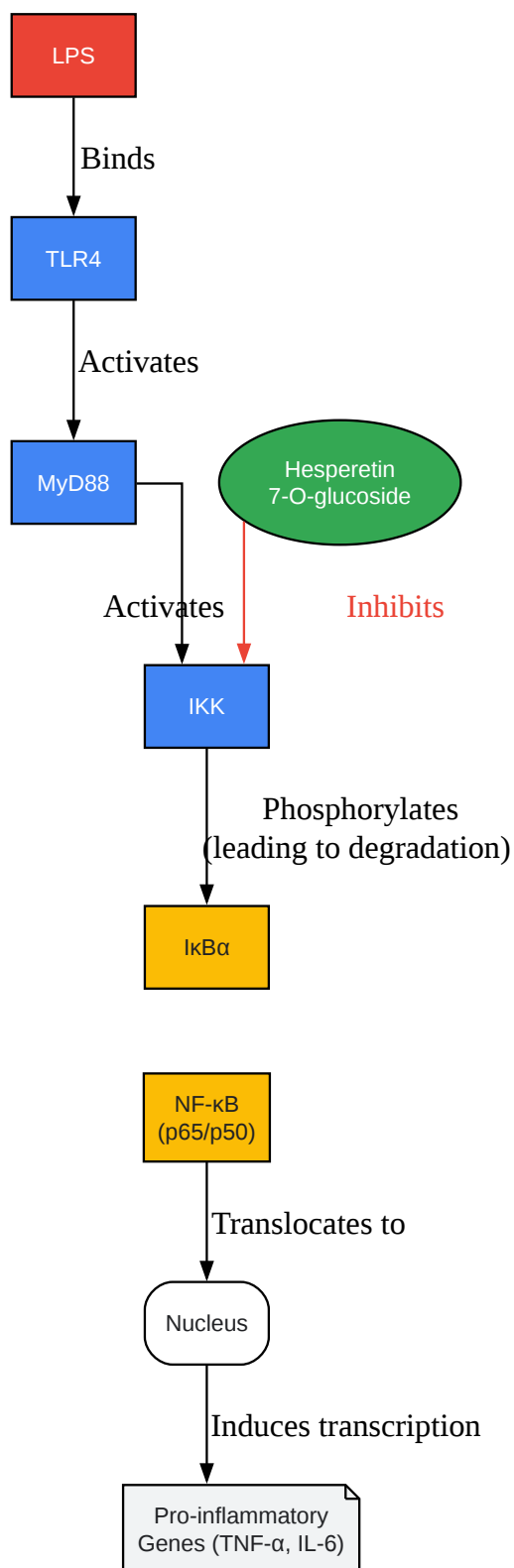
Spectroscopy	Data
¹ H-NMR (600 MHz, DMSO-d ₆) δ (ppm)	12.04 (s, 1H), 9.11 (s, 1H), 6.94- 6.88 (m, 3H), 6.17-6.14 (m, 2H), 5.50 (dd, J = 12.2, 3.0 Hz, 1H), 5.00-4.96 (m, 1H), 3.78 (s, 3H), 3.66 (dd, J = 11.0, 4.7 Hz, 1H), 3.32-3.27 (m, 2H), 3.25-3.14 (m, 5H)
¹³ C-NMR (150 MHz, DMSO-d ₆) δ (ppm)	197.0, 165.3, 165.2, 162.6, 147.9, 146.4, 130.9, 117.8, 114.1, 112.0, 103.3, 99.6, 99.5, 96.4, 95.5, 78.5, 77.1, 76.2, 72.9, 69.4, 60.5, 55.7
Mass Spectrometry (m/z)	[M+Na] ⁺ : 486.9, [M+K] ⁺ : 502.9

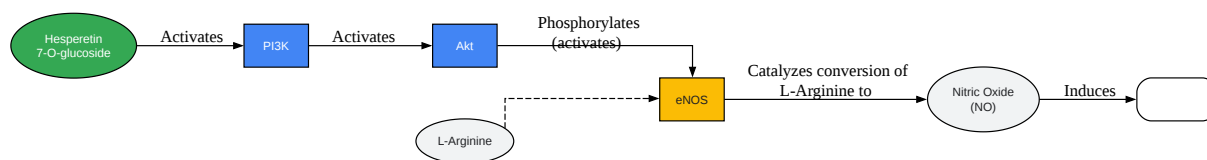
Biological Activities and Signaling Pathways

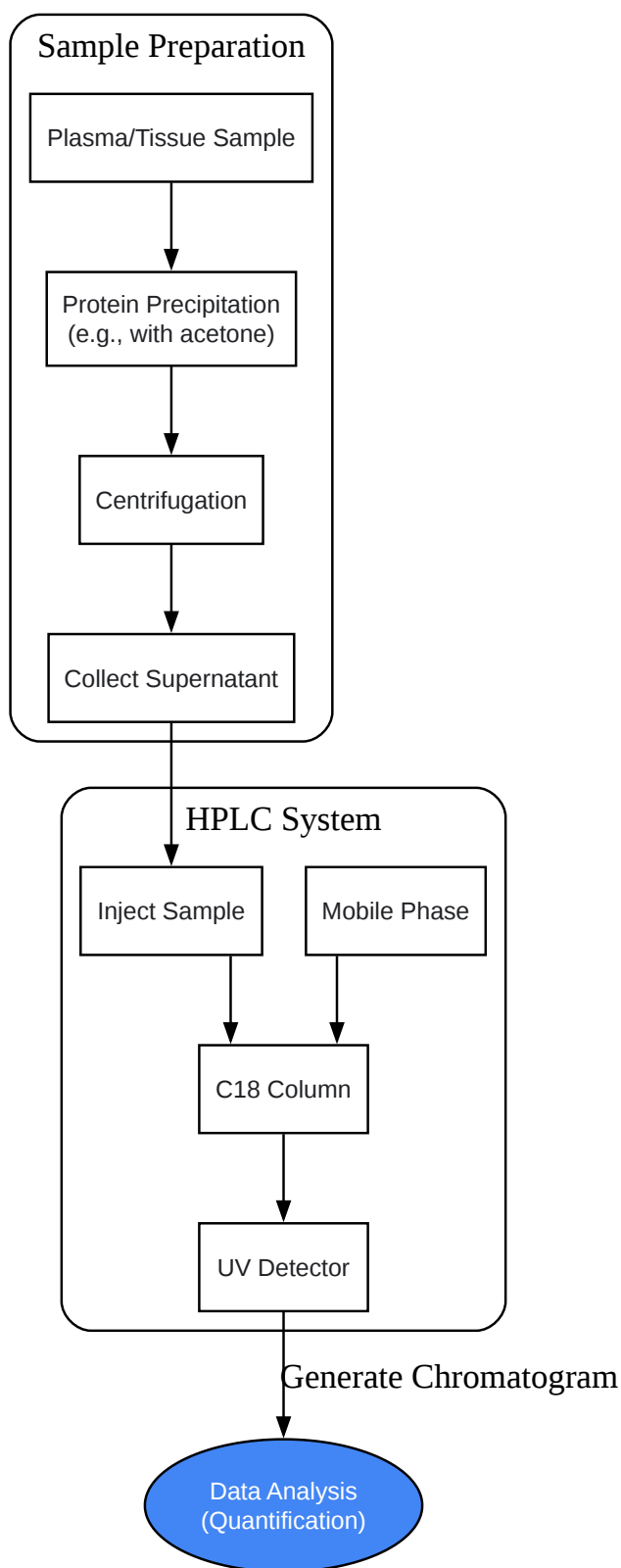
Hesperetin 7-O-glucoside exhibits a spectrum of biological activities, including anti-inflammatory, antihypertensive, and antibacterial effects.

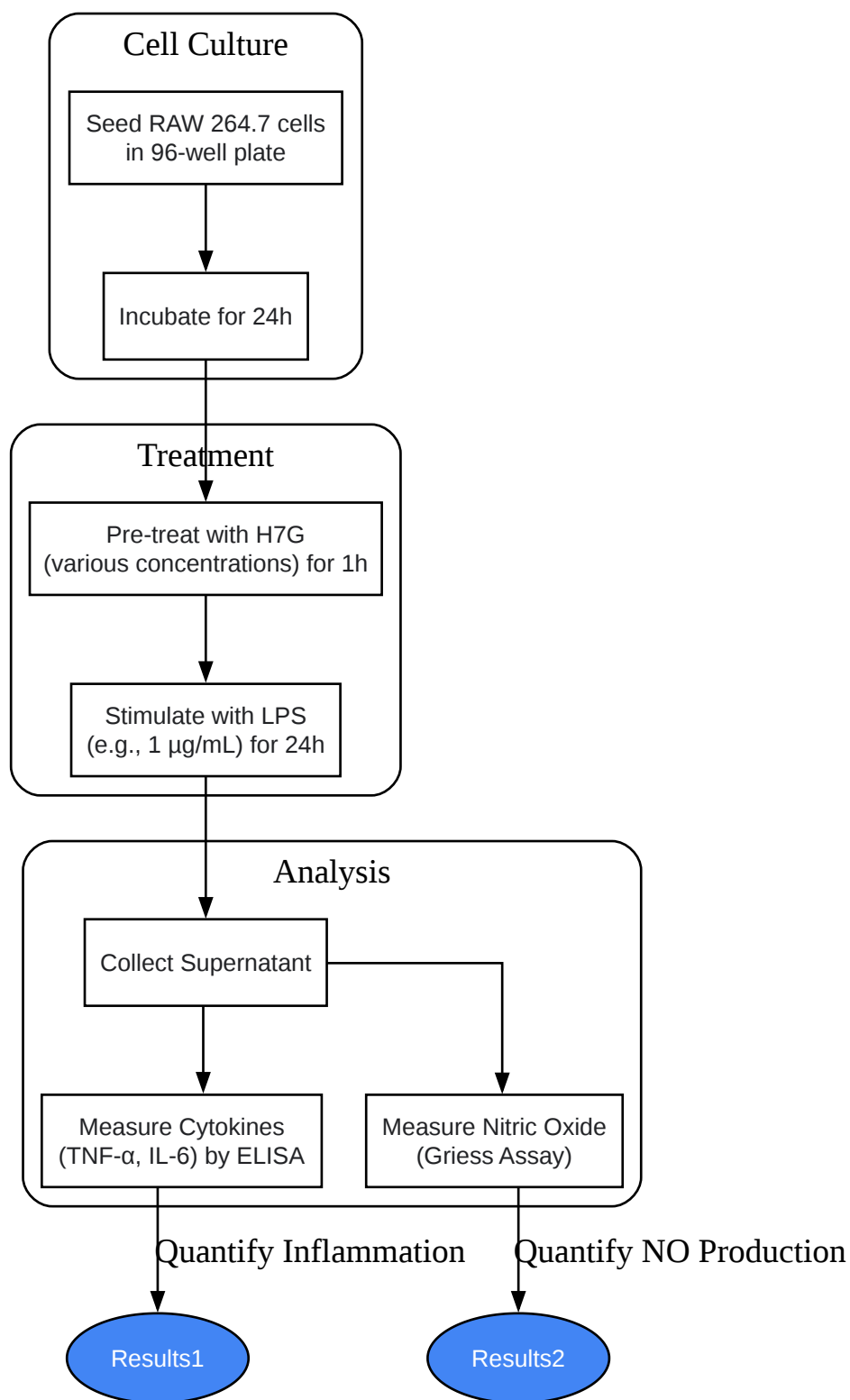
Anti-inflammatory Activity

Hesperetin 7-O-glucoside has been shown to possess potent anti-inflammatory properties. Its mechanism of action involves the modulation of key inflammatory signaling pathways. A primary target is the Nuclear Factor-kappa B (NF- κ B) pathway.









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